

## Clarification Required for Safe Disposal of "Azanium;hexahydrate"

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Compound of Interest		
Compound Name:	Azanium;hexahydrate	
Cat. No.:	B12564175	Get Quote

To ensure the safe and proper disposal of the chemical you are working with, it is crucial to identify the specific compound. "Azanium" is the systematic name for the ammonium ion (NH<sub>4</sub>+), and "hexahydrate" indicates the presence of six water molecules. However, "Azanium;hexahydrate" does not specify the accompanying anion (the negatively charged ion), which is essential for determining the correct disposal protocol.

Different ammonium hexahydrate salts have varying levels of toxicity and regulatory requirements for disposal. The proper procedure is dictated by the complete chemical identity of the substance.

To provide you with accurate and safe disposal instructions, please specify the full name of the chemical. Common examples of ammonium hexahydrate salts found in laboratory settings include:

- Ammonium Iron(II) Sulfate Hexahydrate (also known as Mohr's salt)
- Ammonium Nickel(II) Sulfate Hexahydrate
- Ammonium Chloride Hexahydrate
- Ammonium Aluminum Sulfate Dodecahydrate (Ammonium Alum) note the different number of water molecules.







Once you have identified the specific ammonium salt, please provide the complete chemical name, and I can offer detailed disposal procedures, including safety precautions and regulatory considerations. This information is typically available on the chemical's container label or in its Safety Data Sheet (SDS).

Providing a generic disposal plan for "**Azanium;hexahydrate**" would be unsafe and could lead to improper handling of hazardous materials. Your safety and environmental compliance are of the utmost importance.

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